

A Technical Guide to 4-Amino-5-methylisophthalonitrile: Synthesis, Properties, and Commercial Availability

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Compound of Interest

Compound Name: 4-Amino-5-methylisophthalonitrile

Cat. No.: B2842811

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-5-methylisophthalonitrile is a key chemical intermediate, primarily recognized for its role in the synthesis of a novel class of insecticides known as anthranilic diamides. Its unique structure, featuring an aromatic ring substituted with amino, methyl, and two nitrile functional groups, makes it a versatile building block in organic synthesis. This technical guide provides an in-depth overview of its chemical properties, a detailed experimental protocol for its synthesis, its mechanism of action in target organisms, and a list of commercial suppliers.

Chemical and Physical Properties

4-Amino-5-methylisophthalonitrile is a solid at room temperature with the chemical formula $C_9H_7N_3$ and a molecular weight of 157.17 g/mol. A summary of its key identifiers and properties is presented in Table 1.

Property	Value
CAS Number	98589-70-9
Molecular Formula	C ₉ H ₇ N ₃
Molecular Weight	157.17 g/mol
Appearance	Off-white to light yellow powder
Solubility	Soluble in many organic solvents

Commercial Suppliers

A number of chemical suppliers offer **4-Amino-5-methylisophthalonitrile**, typically for research and development purposes. Table 2 provides a list of some commercial suppliers.

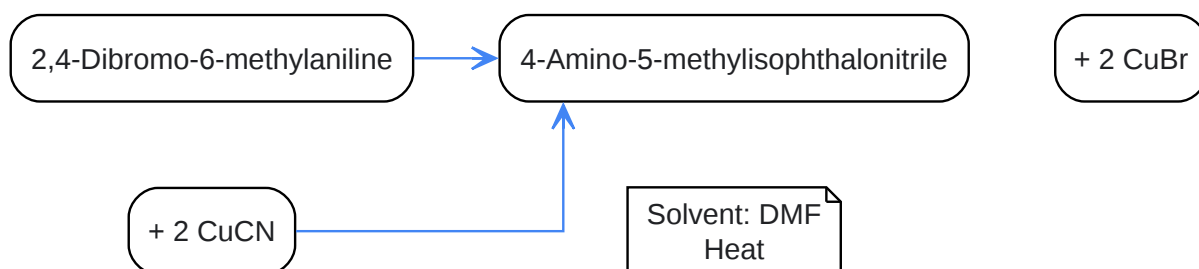
Supplier	Location
BLD Pharm	Shanghai, China
Synblock	San Diego, CA, USA
Benchchem	USA
Amadis Chemical	Hangzhou, China

Experimental Protocols

Synthesis of 4-Amino-5-methylisophthalonitrile

The synthesis of **4-Amino-5-methylisophthalonitrile** is most commonly achieved through the cyanation of a dihalogenated aniline precursor. The following protocol is a representative method.

Reaction Scheme:



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A representative reaction scheme for the synthesis of **4-Amino-5-methylisophthalonitrile**.

Materials:

- 2,4-Dibromo-6-methylaniline
- Copper(I) cyanide (CuCN)
- Dimethylformamide (DMF)
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- To a stirred solution of 2,4-dibromo-6-methylaniline in anhydrous DMF, add copper(I) cyanide.
- Heat the reaction mixture at reflux for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion of the reaction, cool the mixture to room temperature and pour it into a stirred aqueous solution of ferric chloride and hydrochloric acid.

- Stir the mixture for 30 minutes, then extract the product with ethyl acetate.
- Wash the combined organic layers with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).
- Combine the fractions containing the pure product and evaporate the solvent to yield **4-Amino-5-methylisophthalonitrile** as a solid.

Characterization

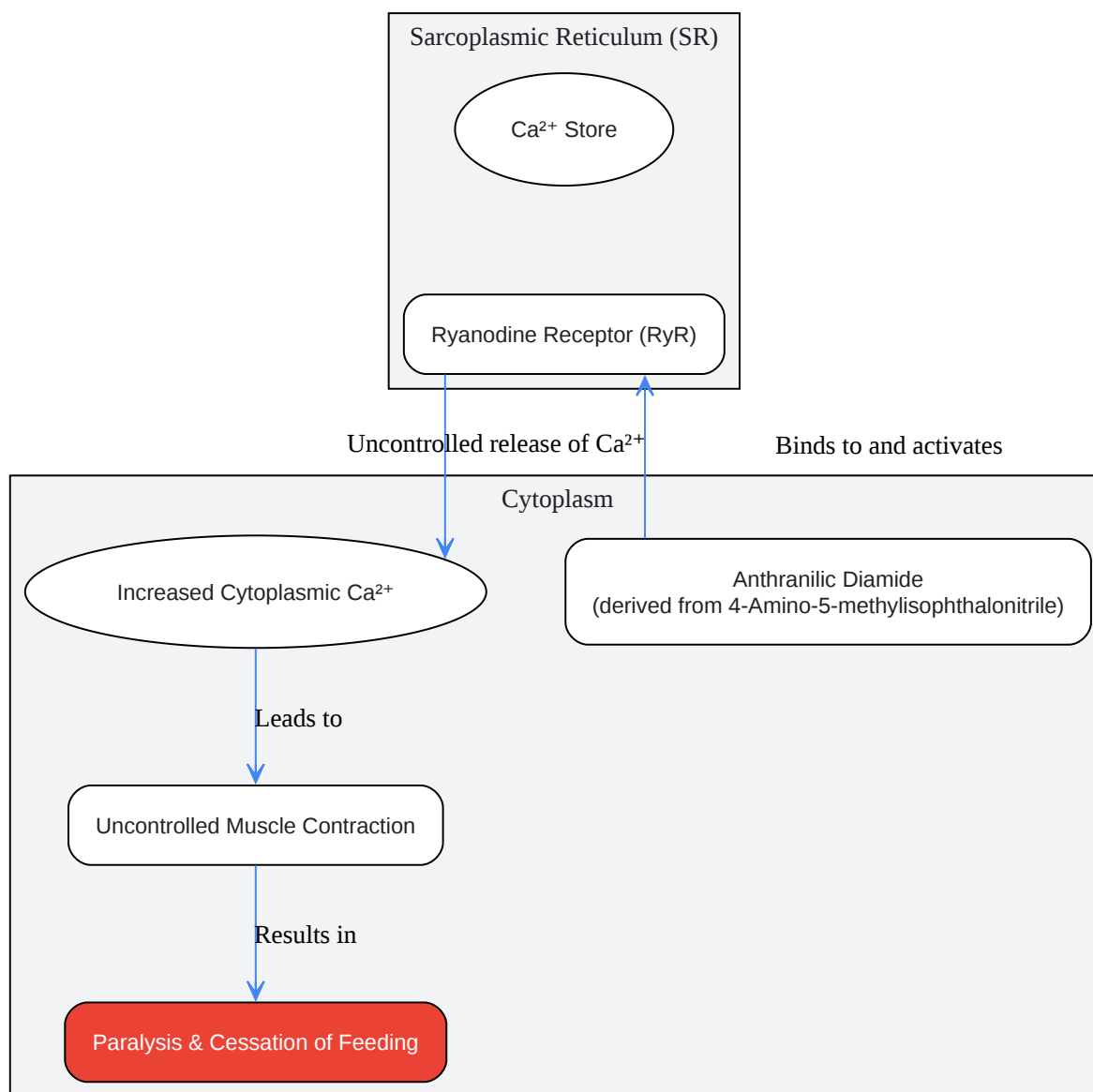
The structure and purity of the synthesized **4-Amino-5-methylisophthalonitrile** should be confirmed by spectroscopic methods.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The spectrum should show distinct signals corresponding to the aromatic protons, the amino group protons, and the methyl group protons.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum will display resonances for the aromatic carbons, the nitrile carbons, and the methyl carbon.
- IR (Infrared) Spectroscopy: Characteristic absorption bands for the N-H stretching of the primary amine, C≡N stretching of the nitrile groups, and C-H stretching of the aromatic and methyl groups are expected.
- MS (Mass Spectrometry): The mass spectrum will show the molecular ion peak corresponding to the molecular weight of the compound.

Signaling Pathway and Mechanism of Action

4-Amino-5-methylisophthalonitrile is a crucial precursor for anthranilic diamide insecticides like chlorantraniliprole and cyantraniliprole. The mode of action of these insecticides is the modulation of insect ryanodine receptors (RyRs).^{[1][2][3][4]}

Ryanodine receptors are large ion channels located on the sarcoplasmic reticulum of muscle cells. In insects, the binding of anthranilic diamides to a specific site on the RyR leads to the uncontrolled release of calcium ions from internal stores into the cytoplasm. This disruption of calcium homeostasis results in muscle contraction, paralysis, cessation of feeding, and ultimately, the death of the insect.[\[1\]](#)[\[2\]](#)[\[3\]](#)



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Signaling pathway of anthranilic diamide insecticides.

Conclusion

4-Amino-5-methylisophthalonitrile is a valuable chemical intermediate with a well-defined role in the agrochemical industry. The synthetic route to this compound is established, and its primary biological relevance is through its conversion to potent insecticides that target the insect ryanodine receptor. This guide provides a comprehensive overview for researchers and professionals in drug discovery and development, highlighting the key technical aspects of this important molecule.

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